

# An In-depth Technical Guide to the Safety and Handling of Lithium Metatungstate

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This guide provides a comprehensive overview of the safety data and handling precautions for **lithium metatungstate** (LMT), a high-density solution commonly utilized by researchers, scientists, and drug development professionals for density gradient centrifugation and mineral separation.[1][2] This document synthesizes critical information from safety data sheets and technical resources to ensure the safe and effective use of LMT in a laboratory setting.

### **Chemical and Physical Properties**

**Lithium metatungstate** is an inorganic compound, specifically a polyoxometalate, with the foundational Keggin anion structure,  $[H_2W_{12}O_{40}]^{6-}$ .[2][3] It is typically supplied as a high specific gravity, pale yellow, odorless supersaturated solution.[4][5]

Table 1: Physical and Chemical Properties of Lithium Metatungstate Solution



Property	Value
Chemical Formula	Li <sub>6</sub> [H <sub>2</sub> W <sub>12</sub> O <sub>40</sub> ]
CAS Number	127463-01-8
Appearance	Pale yellow, high specific gravity supersaturated solution with no odor.[4][5]
рН	Approximately 4.0 - 6.[5][6]
Specific Gravity (H₂O = 1)	Approx. 3.7 (for the solution containing 79.2% LMT).[4] Can be adjusted between 1.01 and 3.0 at room temperature.[6]
Solubility in Water	Soluble.[4]
Boiling Point	Not Applicable.[4]
Melting Point	Not Applicable.[4]
Decomposition Temperature	Solutions begin to decompose at 80°C (175°F). [4][5]

# **Hazard Identification and Toxicology**

While generally considered to have low toxicity and to be non-flammable, **lithium metatungstate** is not without hazards.[3][4] It is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory system upon contact with dust or mists.[4]

Table 2: Hazard and Toxicity Data for Lithium Metatungstate



Hazard	Description
Acute Oral Toxicity	The oral lethal dose of similar tungsten salts is approximately 1000 mg/kg (oral, rats).[4]
Inhalation	High concentrations of vapors may induce headache, dizziness, drowsiness, and nausea.  Prolonged exposure may cause irritation.[5]  Dust or mist may irritate the respiratory system.  [4]
Skin Contact	Prolonged exposure may cause skin irritation.[5]
Eye Contact	May cause slight irritation to eyes.[5]
Ingestion	Harmful if swallowed.[4] Ingestion may cause adverse effects.[5]
Chronic Exposure	May cause central nervous system disturbances.[4]
Carcinogenicity	Not listed as a carcinogen by NTP, IARC, or OSHA.[4]

Table 3: Exposure Limits for **Lithium Metatungstate** (as Tungsten)

Regulatory Body	Exposure Limit
OSHA PEL	1 mg/m³
ACGIH TLV	1 mg/m³
OSHA PEL (STEL)	3 mg/m³

Source:[4]

## **Experimental Protocols**

Detailed experimental protocols for the toxicological assessment of **lithium metatungstate** are not readily available in the public domain. The provided toxicological data is based on



information from safety data sheets, which typically reference internal studies or data from similar compounds.[4] The oral lethal dose mentioned is for "similar tungsten salts," indicating that specific LD50 studies on **lithium metatungstate** itself may not have been published.[4]

# Handling Precautions and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are essential to minimize exposure and ensure safety in the laboratory.

- Handling: Avoid contact with skin and eyes.[4] Do not breathe mists or dust.[4] Wash hands thoroughly before eating, drinking, or smoking and after handling.[5] Use only in wellventilated areas.[4]
- Storage: Store in a cool, dry, well-ventilated space.[4] Keep containers closed when not in use.[5] Store away from incompatible materials.[4] Use only plastic or glass containers for storage and handling.[6]

The following diagram illustrates the recommended personal protective equipment when working with **lithium metatungstate**.

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